

Reproducibility Guide: Mastering 2-Morpholinecarboxamide Hydrochloride in Drug Discovery

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Morpholinecarboxamide
hydrochloride

CAS No.: 1185296-76-7

Cat. No.: B1421197

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Executive Summary: The Salt Stoichiometry Trap

In high-throughput medicinal chemistry, **2-Morpholinecarboxamide hydrochloride** is a critical scaffold, particularly for designing PI3K inhibitors, HDAC inhibitors, and peptide surrogates. However, it is also a frequent source of experimental failure (yield variation, impurity profiles) due to a widely overlooked variable: hygroscopicity and salt stoichiometry ambiguity.

This guide objectively compares the standard Hydrochloride salt against its stabilized alternatives and provides a self-validating protocol to ensure batch-to-batch reproducibility.^[1]

Material Characterization & Comparison

The primary driver of irreproducibility with this building block is the physical state of the starting material. Commercial sources often supply "Hydrochloride" without explicitly stating if it is the monohydrochloride or dihydrochloride, or the water content (hydrates).

Comparative Analysis of Building Block Forms

Feature	2-Morpholinecarboxamide HCl (Standard)	2-Morpholinecarboxamide 2HCl (Dihydrochloride)	N-Boc-2-Morpholinecarboxamide (Protected Alternative)
CAS Number	~1185296-76-7 (Mono)	1235655-56-7	189321-66-2 (Precursor*)
Physical State	Hygroscopic White Powder	Crystalline Solid	Stable White Solid
Hygroscopicity	High (Absorbs atmospheric H ₂ O rapidly)	Moderate to High	Low (Hydrophobic protection)
Stoichiometry Risk	Critical: MW varies with water uptake. ^[1]	High: Requires 2.0+ eq. ^[1] base to neutralize. ^[1]	None: MW is constant; no salt neutralization needed.
Shelf Stability	Poor (Clumps, hydrolyzes over time)	Moderate	Excellent
Workflow Impact	Requires in situ neutralization & drying.	Requires extra base; solubility issues in DCM.	Requires deprotection step (TFA/HCl). ^[1]

*Note: The N-Boc form is the "Pre-cursor" alternative.^[1] While it adds a deprotection step, it eliminates the weighing errors associated with the hygroscopic salt.

The Reproducibility Crisis: Causality & Mechanism

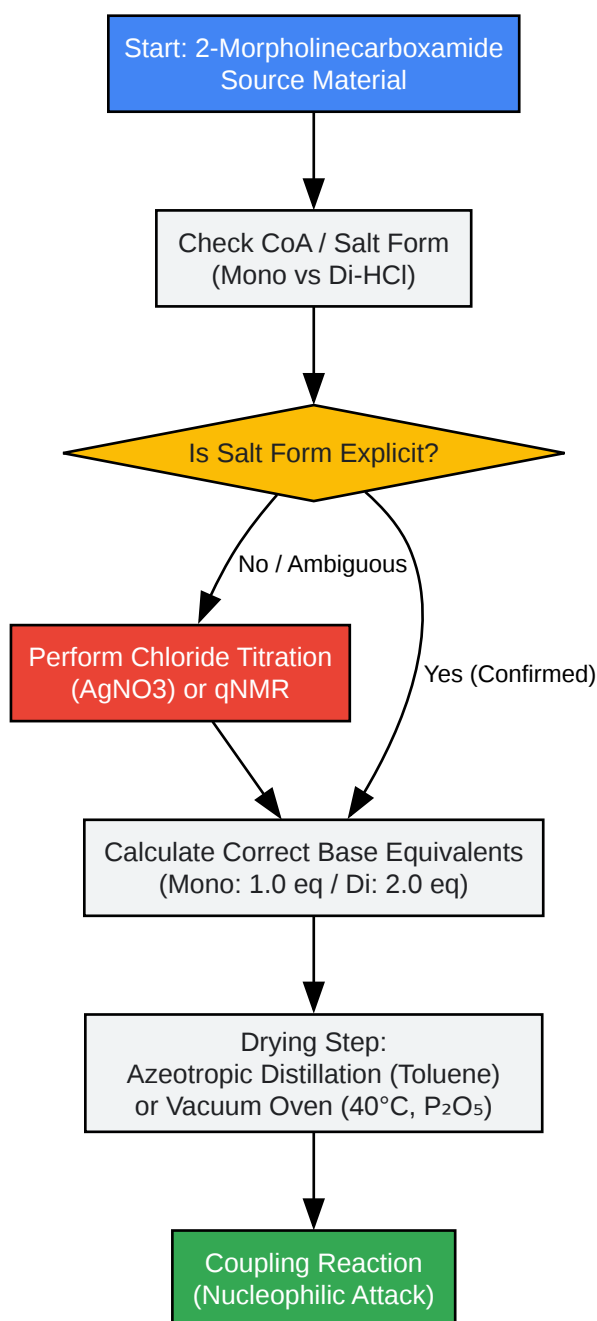
Why do reactions fail?

- The "Wet Salt" Error: A 50 mg sample of the HCl salt exposed to air can absorb 5-10% water by weight within minutes.^[1] If you calculate stoichiometry based on the anhydrous MW (166.6 g/mol), you are effectively under-loading the nucleophile by 10%.
- The Base Mismatch:

- Mono-HCl requires 1.0 eq of base (e.g., DIPEA) just to become nucleophilic.[\[1\]](#)
- Di-HCl requires 2.0 eq of base.[\[1\]](#)
- Failure Mode: Using 1.5 eq of base for a Di-HCl salt leaves 50% of the amine protonated and unreactive, stalling the coupling reaction.

Self-Validating Experimental Workflow

To ensure data integrity, do not trust the label "HCl" blindly. Follow this logic flow to validate your starting material before committing to a synthesis campaign.



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Figure 1: Decision matrix for handling variable salt forms of morpholine derivatives to ensure stoichiometric accuracy.

Detailed Protocol: Reproducible Amide Coupling

This protocol is designed to mitigate the hygroscopic nature of the HCl salt during a standard Schotten-Baumann type coupling (e.g., with an Acid Chloride or activated ester).

Reagents

- Nucleophile: 2-Morpholinecarboxamide HCl (Target)[\[1\]](#)
- Electrophile: Benzoyl Chloride (Model electrophile)[\[1\]](#)
- Base: N,N-Diisopropylethylamine (DIPEA) - Must be fresh/distilled.[\[1\]](#)
- Solvent: Anhydrous Dichloromethane (DCM) or DMF (if Di-HCl salt is insoluble in DCM).[\[1\]](#)

Step-by-Step Methodology

Phase 1: The "Stock Solution" Correction (Crucial for Reproducibility)

Instead of weighing small, hygroscopic amounts for each reaction, prepare a bulk stock solution.

- Weighing: Rapidly weigh ~500 mg of 2-Morpholinecarboxamide HCl into a dried volumetric flask. Record the exact mass ([\[1\]](#)).[\[1\]](#)
- Dissolution: Add anhydrous DMF to the mark (e.g., 10.0 mL).
- Validation (Optional but Recommended): Take a 50 μ L aliquot, dilute in [\[1\]](#), and run a quantitative NMR with an internal standard (e.g., Maleic acid) to determine the exact molar concentration of the free amine precursor. This accounts for any water weight.[\[1\]](#)

Phase 2: The Reaction

- Setup: Charge a reaction vial with the Electrophile (1.0 eq) in DCM.
- Addition: Add the calculated volume of the Morpholine stock solution (1.1 eq based on qNMR).
- Base Activation:
 - Add DIPEA dropwise at 0°C.[\[1\]](#)

- Calculation:
 - If Mono-HCl: Add 2.1 eq DIPEA (1.0 to neutralize salt + 1.1 to scavenge HCl from reaction).[1]
 - If Di-HCl: Add 3.1 eq DIPEA.[1]
- Monitoring: Allow to warm to Room Temperature (RT). Monitor by LC-MS.[1][2]
 - Success Marker: The peak for the free amine (MW ~130) should disappear rapidly. If it persists, add 0.5 eq more DIPEA (indicates salt was more acidic than predicted).

Phase 3: Workup (Solubility Trap)

- Warning: The product, 2-Morpholinecarboxamide derivatives, are often highly polar and water-soluble.[1]
- Extraction: Do not use a simple water/EtOAc wash.[1] The product may stay in the aqueous phase.
- Recommended: Use DCM/Isopropanol (3:1) for extraction or evaporate DMF and purify directly via Reverse Phase Preparative HPLC.

References

- National Center for Biotechnology Information. (2025).[1] PubChem Compound Summary for CID 11206950, (2S)-1-(tert-Butoxycarbonyl)-2-methylpyrrolidine-2-carboxylic acid. (Used for structural analog comparison). Retrieved from [Link]
- Fisher Scientific. (2024). Amide Synthesis via Schotten-Baumann Reaction Protocol. Retrieved from [Link]
- Trabocchi, A., et al. (2021). Occurrence of Morpholine in Central Nervous System Drug Discovery. ACS Chemical Neuroscience. Retrieved from [Link][1]

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Sources

- [1. \(2S\)-1-\(tert-Butoxycarbonyl\)-2-methylpyrrolidine-2-carboxylic acid | C11H19NO4 | CID 11206950 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. One moment, please... \[growingscience.com\]](#)
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